

Application Notes and Protocols for Germanium Sulfide in Photovoltaic Solar Cells

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Compound of Interest

Compound Name: Germanium;sulfide

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Introduction

Germanium sulfide (GeS) is an emerging semiconductor material that holds significant promise for the next generation of photovoltaic solar cells. As a Group IV monochalcogenide, GeS possesses a unique puckered layered structure, similar to black phosphorus, which results in anisotropic optical and electronic properties.^[1] Its ideal bandgap, high charge carrier mobility, and earth-abundant, non-toxic nature make it an attractive alternative to conventional silicon-based and other thin-film solar cell materials.^{[1][2]}

These application notes provide a comprehensive overview of the key properties of GeS relevant to photovoltaic applications, detailed protocols for the synthesis of GeS thin films, fabrication of GeS-based solar cell devices, and standard characterization techniques.

Key Properties of Germanium Sulfide for Photovoltaic Applications

Germanium sulfide exhibits a range of properties that make it a compelling candidate for solar cell absorbers. A summary of these key characteristics is presented below.

Property	Value	Reference
Crystal Structure	Orthorhombic	[1][3]
Bandgap (Bulk)	1.6 - 1.8 eV (Indirect)	[1][3][4]
Bandgap (Monolayer)	2.34 eV (Indirect)	[1][5]
Electron Mobility (Monolayer)	up to 3680 cm ² /Vs	[1][5][6]
Hole Mobility (Monolayer)	50 - 160 cm ² /Vs	[5]
Absorption Coefficient	> 10 ⁵ cm ⁻¹	[7]
Semiconductor Type	p-type	[1]

Experimental Protocols

Synthesis of Germanium Sulfide Thin Films

Several methods have been successfully employed for the synthesis of high-quality GeS thin films suitable for photovoltaic applications. The choice of method can influence the film's crystallinity, morphology, and ultimately, the solar cell's performance.

1. Physical Vapor Transport (PVT) / Chemical Vapor Transport (CVT)

This method is widely used for the growth of high-purity crystalline GeS. In a typical PVT process, GeS powder is sublimated at a high temperature and transported by a carrier gas to a cooler substrate where it condenses and forms a thin film.

Protocol:

- Source Material: High-purity GeS powder (99.99% or higher).
- Substrate: Substrates such as silicon with a silicon dioxide layer (SiO₂/Si) or mica are commonly used.
- Apparatus: A horizontal tube furnace with at least two temperature zones.

- Procedure:
 - Place the GeS powder in a quartz boat at the center of the high-temperature zone (source).
 - Place the substrate in the lower-temperature zone (deposition).
 - Purge the furnace tube with an inert gas (e.g., Argon) to remove oxygen.
 - Heat the source zone to a temperature in the range of 550-650°C to induce sublimation of the GeS powder.
 - Maintain the substrate at a lower temperature, typically between 300-500°C, to allow for the condensation and growth of the GeS film.
 - Introduce a carrier gas, such as Argon, at a controlled flow rate to transport the vaporized GeS from the source to the substrate.
 - After the desired deposition time, cool the furnace to room temperature under the inert gas flow.

2. Close-Space Sublimation (CSS)

The CSS technique is a variation of physical vapor deposition that allows for high deposition rates and is suitable for large-scale manufacturing. In this method, the source material and the substrate are held in close proximity within a vacuum chamber.

Protocol:

- Source Material: High-purity GeS powder or a pressed GeS pellet.
- Substrate: Conductive glass substrates like fluorine-doped tin oxide (FTO) or indium tin oxide (ITO) are often used.
- Apparatus: A vacuum chamber equipped with independent heaters for the source and the substrate.
- Procedure:

- Place the GeS source material in a crucible or on a heater at the bottom of the chamber.
- Position the substrate parallel to and a few millimeters above the source.
- Evacuate the chamber to a base pressure of around 10^{-5} to 10^{-6} Torr.
- Heat the GeS source to a temperature between 500°C and 650°C.
- Maintain the substrate at a slightly lower temperature, for instance, 450°C to 600°C, to promote condensation and film growth.
- The deposition is typically carried out for a few minutes to achieve the desired film thickness.
- After deposition, the system is cooled down under vacuum.

3. Solution-Processed Deposition

Solution-based methods offer a low-cost and scalable approach to fabricating GeS thin films. This typically involves the synthesis of a GeS precursor solution that can be deposited onto a substrate by techniques like spin coating.

Protocol:

- Precursor Solution Preparation:
 - A representative method involves dissolving Germanium(II) oxide (GeO_2) powder in a solution containing a reducing agent and a sulfur source. For example, hypophosphorous acid can be used as a reducing agent in the presence of thiourea as the sulfur source.
- Deposition:
 - Spin Coating:
 1. Dispense the precursor solution onto the center of a cleaned substrate.
 2. Spin the substrate at a low speed (e.g., 500 rpm) for a few seconds to spread the solution, followed by a high-speed spin (e.g., 3000 rpm) for about 30-60 seconds to

achieve the desired thickness.

- Annealing:
 - After deposition, the film is typically annealed in an inert atmosphere (e.g., nitrogen or argon) at temperatures ranging from 300°C to 500°C to crystallize the GeS and remove residual solvents and impurities.

Fabrication of GeS-Based Heterojunction Solar Cells

A common architecture for GeS solar cells is the heterojunction structure, where GeS acts as the p-type absorber layer and is paired with an n-type window layer, such as cadmium sulfide (CdS).

Protocol for a FTO/CdS/GeS/Au Device:

- Substrate Cleaning: Thoroughly clean the FTO-coated glass substrate by sequential ultrasonication in detergent, deionized water, acetone, and isopropanol, followed by drying with a nitrogen gun.
- Deposition of n-type Window Layer (CdS):
 - Deposit a thin layer of CdS (typically 50-100 nm) onto the FTO substrate. This can be done by methods like chemical bath deposition (CBD), sputtering, or thermal evaporation.
- Deposition of p-type Absorber Layer (GeS):
 - Deposit the GeS thin film (typically 300-600 nm) on top of the CdS layer using one of the methods described in the previous section (PVT, CSS, or solution-processing).
- Back Contact Deposition:
 - Deposit a metal back contact, such as gold (Au) or molybdenum (Mo), onto the GeS layer. This is typically done by thermal evaporation or sputtering through a shadow mask to define the active area of the solar cell.

Performance of GeS-Based Photovoltaic Devices

The performance of GeS solar cells is an active area of research, with ongoing efforts to improve their efficiency. The table below summarizes some of the reported performance metrics for different GeS-based device architectures.

Device Structure	Voc (V)	Jsc (mA/cm ²)	Fill Factor (%)	Efficiency (%)	Reference
Glass/Mo/Mo Se ₂ /GeS/CdS /i-ZnO/ITO/Ag	-	-	-	1.36	[8]
FTO/TiO ₂ /Ge S/V ₂ O ₅ /Metal (Simulated)	1.361	22.08	89.38	26.85	[1]
Sn _{1-x} Ge _x S (x=0.37)	-	-	-	1.39	[9]
Solution-processed GeS	-	-	-	0.8	[1]

Characterization Protocols

To evaluate the performance and understand the properties of GeS-based solar cells, a series of characterization techniques are employed.

1. Current-Voltage (I-V) Characterization

This is the primary method to determine the key performance parameters of a solar cell.

Protocol:

- Apparatus: A solar simulator (providing AM1.5G standard illumination), a source measure unit (SMU), and a probe station.
- Procedure:
 - Place the fabricated GeS solar cell on the probe station stage.

- Make electrical contact to the top (e.g., FTO) and bottom (e.g., Au) electrodes of the device.
- Illuminate the solar cell with the solar simulator at 100 mW/cm².
- Use the SMU to sweep the voltage across the device from a negative bias to a positive bias (e.g., -0.2 V to 1.5 V) and measure the corresponding current.
- From the resulting I-V curve, extract the open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), fill factor (FF), and power conversion efficiency (PCE).

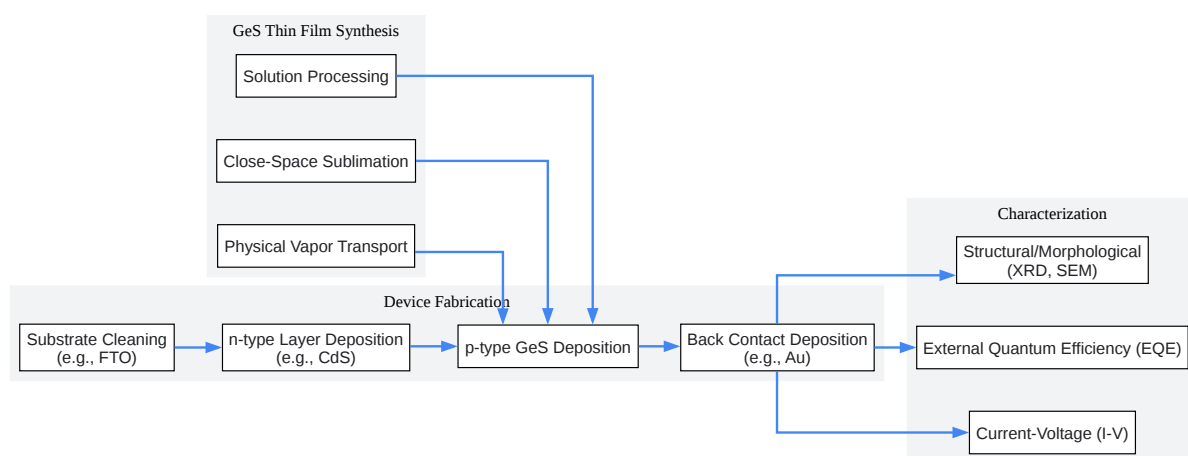
2. External Quantum Efficiency (EQE) Measurement

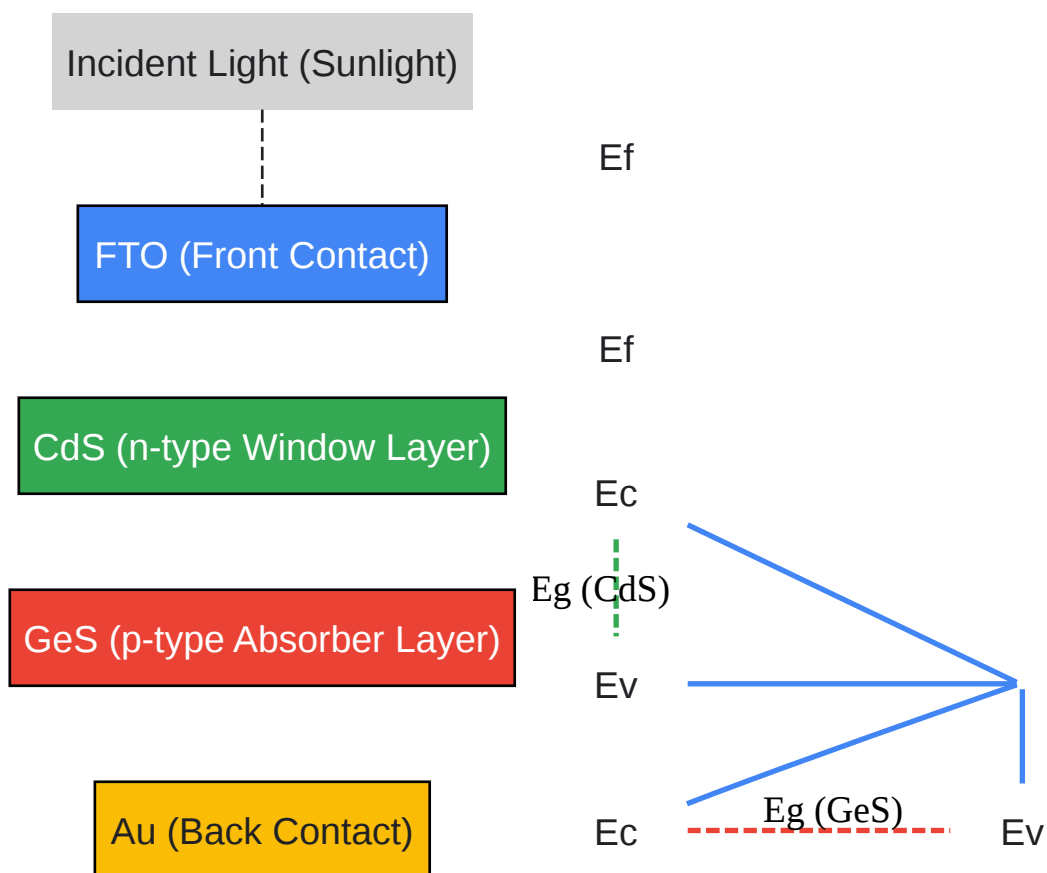
EQE measures the ratio of the number of charge carriers collected by the solar cell to the number of incident photons of a given wavelength.

Protocol:

- Apparatus: A light source (e.g., xenon or halogen lamp), a monochromator, a chopper, a lock-in amplifier, and a calibrated reference photodiode.
- Procedure:
 - Calibrate the system by measuring the spectral response of the reference photodiode.
 - Place the GeS solar cell in the measurement setup.
 - Illuminate the device with monochromatic light, stepping through a range of wavelengths (e.g., 300 nm to 1100 nm).
 - Measure the short-circuit current generated by the solar cell at each wavelength using the lock-in amplifier.
 - Calculate the EQE at each wavelength by comparing the current from the GeS cell to that of the calibrated reference diode.

Visualizations





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